

Introduction: A Versatile Halogenated Intermediate

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Compound of Interest

Compound Name: *4-Amino-2-chloro-3-fluorobenzonitrile*

CAS No.: 757247-99-7

Cat. No.: B1524638

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4-Amino-2-chloro-3-fluorobenzonitrile, identified by CAS Number 757247-99-7, is a highly functionalized aromatic compound.^{[1][2]} Its strategic placement of an amino group, a nitrile group, and two different halogen atoms (chlorine and fluorine) on a benzene ring makes it an exceptionally versatile intermediate.^[1] This unique substitution pattern offers multiple reactive sites, enabling chemists to employ it in the synthesis of complex molecular architectures. Consequently, it is a valuable component in the development of novel pharmaceuticals, advanced agrochemicals, and specialized materials.^[1]

Physicochemical and Structural Properties

The compound's physical and chemical characteristics are fundamental to its application in synthesis, dictating reaction conditions and purification strategies. It typically presents as a gray to light gray solid with a high boiling point, indicative of a stable crystalline structure.^[1]

Property	Value	Source
CAS Number	757247-99-7	[1][2]
Molecular Formula	C ₇ H ₄ ClFN ₂	[1][3]
Molecular Weight	170.57 g/mol	[1][3]
Appearance	Gray to light gray solid	[1]
Boiling Point	320°C	[1][3]
Density	1.42 g/cm ³	[1][3]
Purity	Typically ≥97-98%	[1][2]
Storage	Room temperature, inert atmosphere, protected from light	[3]

Synthesis and Reaction Pathways

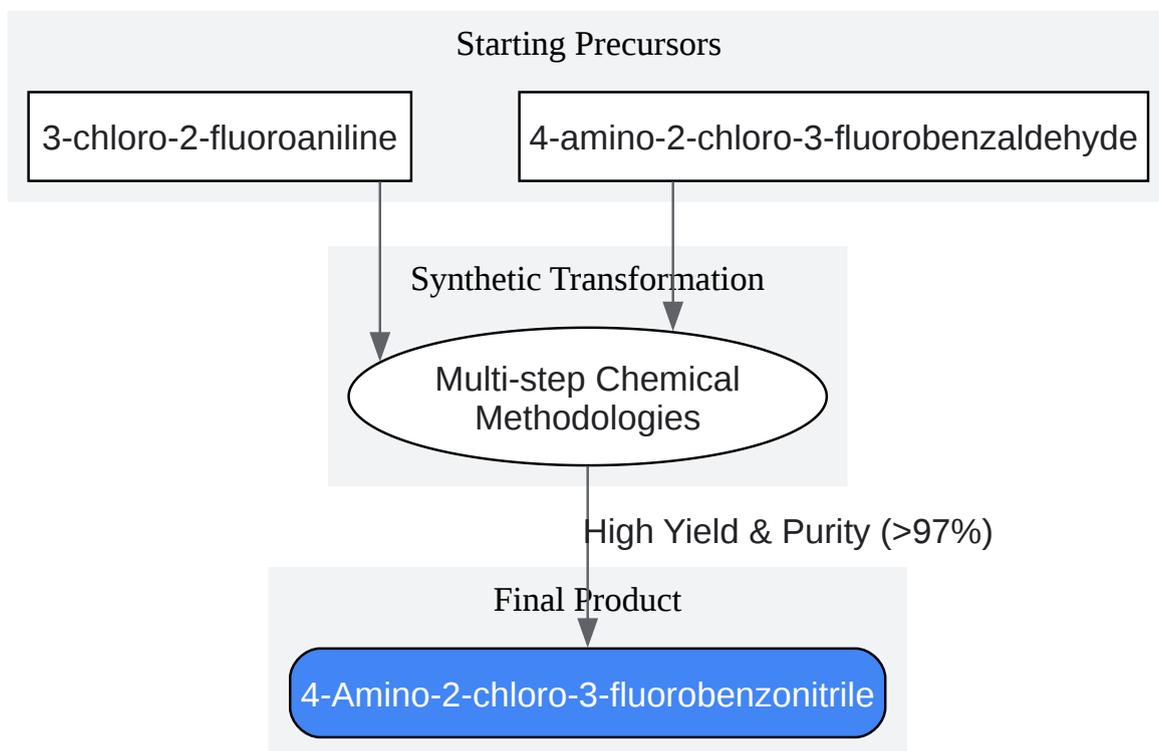
The synthesis of **4-Amino-2-chloro-3-fluorobenzonitrile** is achieved through established chemical methodologies, ensuring high purity and yield. Common industrial routes involve multi-step transformations starting from readily available precursors.

Common Synthesis Precursors

The primary starting materials for its synthesis typically include:

- 3-chloro-2-fluoroaniline[1]
- 4-amino-2-chloro-3-fluorobenzaldehyde[1]

The selection of the precursor is often a strategic decision based on cost, availability, and the desired efficiency of the subsequent reaction steps. The transformation from these precursors into the final benzonitrile product involves a sequence of reactions that introduce and modify the key functional groups.

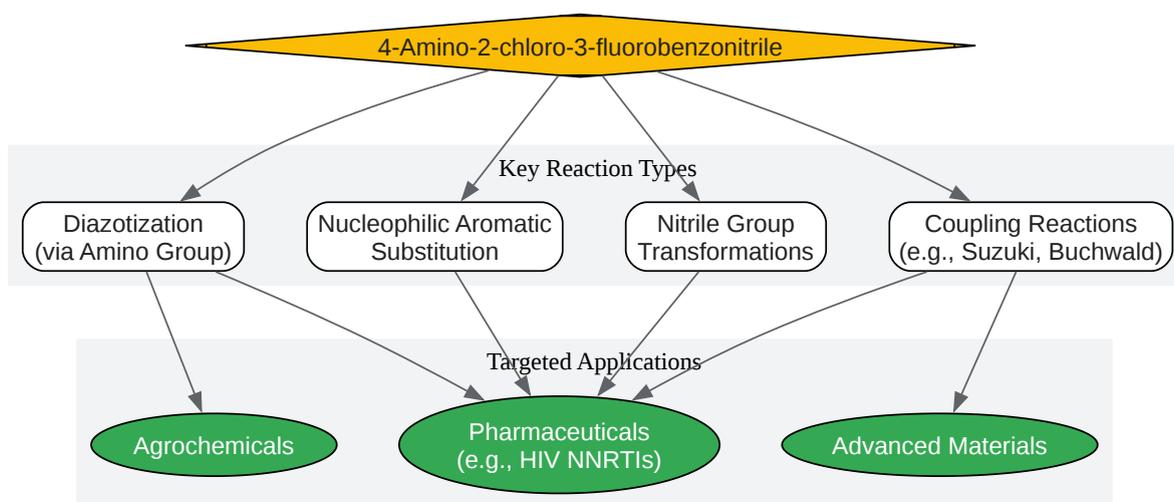


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Caption: Generalized Synthesis Workflow.

Versatility in Chemical Reactions

The true value of this compound lies in its ability to participate in a wide array of chemical reactions. The distinct reactivity of its functional groups allows for selective transformations, making it a cornerstone for building molecular complexity.



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Caption: Reaction Versatility and Applications.

Applications in Drug Discovery and Medicinal Chemistry

The presence of chlorine and fluorine atoms significantly influences the pharmacokinetic and pharmacodynamic properties of derivative molecules. The chloro group, in particular, has profound effects in drug design, acting as a versatile substituent that can modulate electronic properties and participate in beneficial halogen bonding with protein targets.[4]

This intermediate is particularly crucial in the synthesis of heterocyclic compounds, which form the scaffold of many therapeutic agents.[1] Its derivatives have been explored in various drug discovery programs, including the development of non-nucleoside reverse transcriptase inhibitors (NNRTIs) for HIV-1 therapy.[5] The ability to fine-tune the structure using this building block allows medicinal chemists to optimize for potency, selectivity, and resistance profiles.

Safety, Handling, and Hazard Profile

As with any laboratory chemical, proper handling and safety precautions are paramount. Researchers must consult the latest Safety Data Sheet (SDS) before use. The compound is classified with specific hazards that require careful management in a laboratory setting.

Hazard Type	GHS Classification & Precautionary Statements
Hazard Statements	H302: Harmful if swallowed.[3]
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][6] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][7]
General Handling	Use in a well-ventilated area or under a fume hood. Avoid dust formation. Do not eat, drink, or smoke when using this product. Wash hands and any exposed skin thoroughly after handling. [8][9]
Personal Protective Equipment (PPE)	Safety glasses with side-shields, chemical-resistant gloves (e.g., nitrile), and a lab coat are mandatory. For operations that may generate dust, respiratory protection should be used.[6]
Storage	Store in a tightly sealed container in a cool, dry, and dark place with an inert atmosphere.[3]

Conclusion

4-Amino-2-chloro-3-fluorobenzonitrile is more than just a chemical intermediate; it is an enabling tool for innovation in the chemical and pharmaceutical sciences. Its well-defined physicochemical properties, established synthesis routes, and exceptional reactive versatility provide a reliable foundation for the construction of novel, high-value molecules. For researchers in drug discovery and materials science, a thorough understanding of this building

block's potential and its safe handling are essential for advancing their projects and achieving new scientific breakthroughs.

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